

Safeguarding Your Research: A Comprehensive Guide to Handling Sodium Ionophore III

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sodium ionophore III

Cat. No.: B1682789

[Get Quote](#)

For Immediate Implementation: This document provides crucial safety and logistical protocols for the handling and disposal of **Sodium Ionophore III** (also known as ETH 2120). Adherence to these procedures is essential for ensuring the safety of laboratory personnel and the integrity of your research. This guide is intended for researchers, scientists, and drug development professionals.

Essential Safety and Handling Information

Sodium Ionophore III is a chemical that requires careful handling due to its potential health hazards. It is classified as a substance that may cause respiratory irritation. The following table summarizes the key safety and handling information.

Parameter	Specification	Source
GHS Hazard Statement	H335: May cause respiratory irritation	[1]
GHS Precautionary Statement	P261: Avoid breathing dust/fume/gas/mist/vapors/spray	[2]
Signal Word	Warning	[2]
GHS Pictogram	GHS07 (Exclamation Mark)	[2]
Storage Class	11: Combustible Solids	[2]
Recommended Storage (Powder)	-20°C for up to 3 years	
Storage of Stock Solutions	-80°C for up to 1 year in solvent	

Operational Plan: From Receipt to Use

A systematic approach to handling **Sodium Ionophore III** is critical to minimize exposure and prevent contamination.

Receiving and Inspection

- Upon receipt, visually inspect the container for any damage or leaks.
- Verify that the container is properly labeled with the chemical name, concentration, and hazard warnings.
- Ensure the Safety Data Sheet (SDS) is readily accessible.

Personal Protective Equipment (PPE)

The following PPE must be worn at all times when handling **Sodium Ionophore III**:

- Respiratory Protection: A NIOSH-approved N95 dust mask is required to prevent inhalation of the powder.

- Eye Protection: Chemical safety goggles or a face shield must be worn.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile) are mandatory.
- Body Protection: A lab coat or other protective garment should be worn.

Preparation of Solutions

- All work with solid **Sodium Ionophore III** and the preparation of its solutions should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Use a dedicated set of non-sparking tools (e.g., spatulas) for weighing and transferring the solid.
- When dissolving, add the solid to the solvent slowly to avoid splashing.
- Consult the product datasheet for solubility information in various solvents. For example, it is soluble in DMSO.

Experimental Use

- Clearly label all solutions containing **Sodium Ionophore III** with the chemical name, concentration, date of preparation, and appropriate hazard warnings.
- When using in cell culture or other experimental systems, handle the solutions within a biological safety cabinet if sterility is required.
- Avoid the generation of aerosols.

Spill Response Plan

In the event of a spill, immediate and appropriate action is necessary to contain the hazard.

Small Spills (Solid or Liquid)

- Alert others: Immediately notify personnel in the vicinity.
- Evacuate: If necessary, evacuate the immediate area.

- **Don PPE:** Ensure you are wearing the appropriate PPE before attempting to clean the spill.
- **Containment:** For liquid spills, use absorbent pads or other inert material to contain the spill. For solid spills, gently cover with a damp paper towel to avoid raising dust.
- **Cleanup:** Carefully scoop the contained material into a clearly labeled hazardous waste container.
- **Decontamination:** Clean the spill area with a suitable solvent (e.g., ethanol), followed by soap and water.
- **Waste Disposal:** Dispose of all cleanup materials as hazardous waste.

Large Spills

- Evacuate the area immediately.
- Alert your supervisor and the institutional Environmental Health and Safety (EHS) department.
- Do not attempt to clean up a large spill yourself. Wait for trained emergency responders.

First Aid Measures

Immediate action is crucial in case of exposure.

- **Inhalation:** Move the person to fresh air. If breathing is difficult, seek immediate medical attention.
- **Skin Contact:** Remove contaminated clothing and wash the affected area thoroughly with soap and water for at least 15 minutes. Seek medical attention if irritation persists.
- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.

Disposal Plan

Proper disposal of **Sodium Ionophore III** and its associated waste is a critical step in the safety protocol. As a hazardous chemical, it must not be disposed of in the regular trash or down the drain.

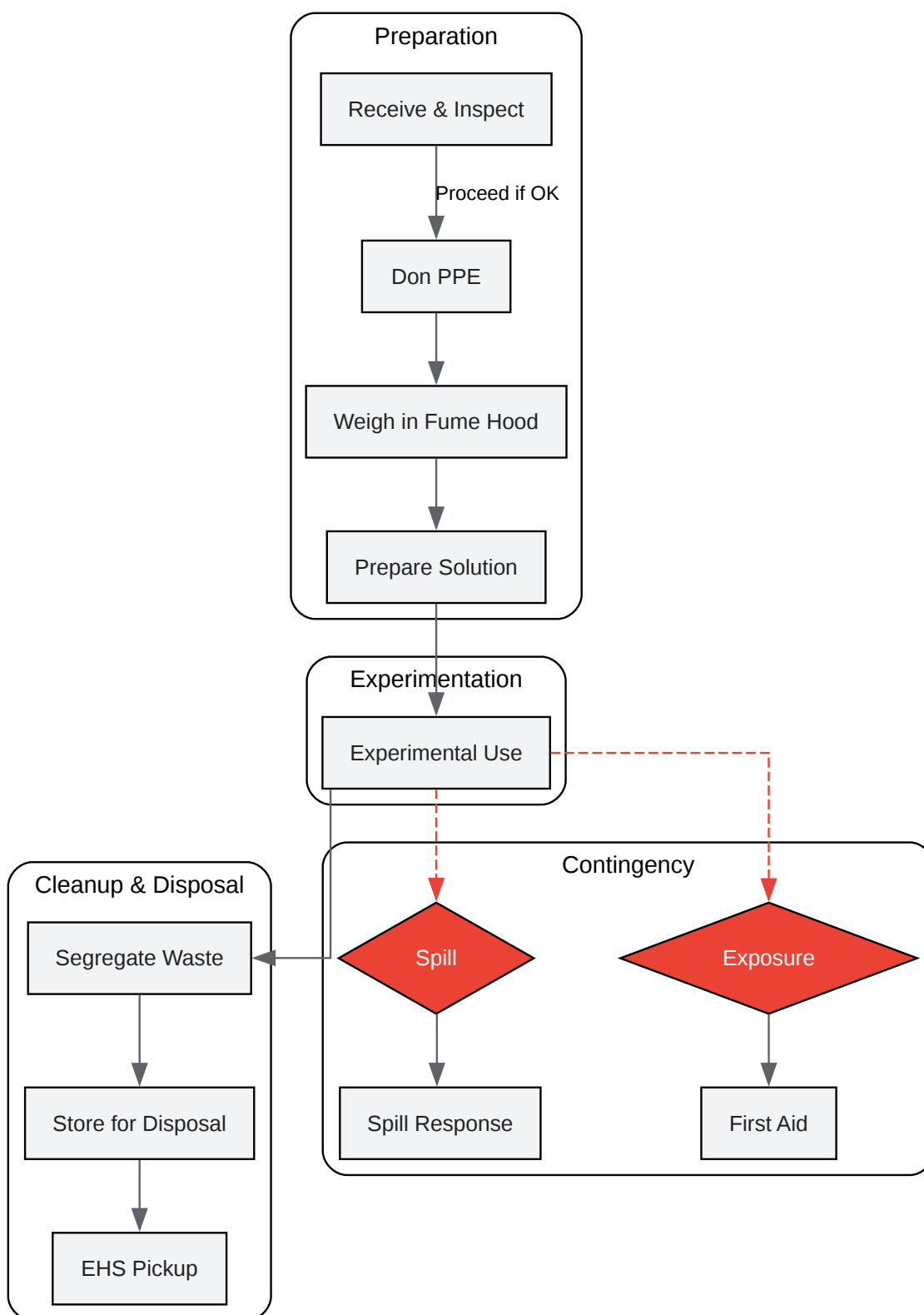
Waste Segregation and Collection

- **Solid Waste:** Collect unused **Sodium Ionophore III** powder, contaminated PPE (gloves, masks), and weighing papers in a dedicated, clearly labeled hazardous waste container.
- **Liquid Waste:** Collect solutions containing **Sodium Ionophore III** in a separate, sealed, and clearly labeled hazardous waste container. Do not mix with other solvent waste streams unless explicitly permitted by your institution's EHS guidelines.
- **Sharps:** Any contaminated sharps (e.g., pipette tips, needles) must be disposed of in a designated sharps container for hazardous chemical waste.

Disposal Procedure

- **Labeling:** All waste containers must be accurately labeled with "Hazardous Waste," the full chemical name "**Sodium Ionophore III**," and the approximate concentration and quantity.
- **Storage:** Store hazardous waste containers in a designated, secure area, away from incompatible materials, until collection.
- **Consult EHS:** Contact your institution's Environmental Health and Safety (EHS) department for specific guidance on the disposal of this chemical. They will provide information on the proper procedures for waste pickup and disposal in accordance with local, state, and federal regulations.
- **Licensed Disposal Vendor:** The ultimate disposal of the hazardous waste will be handled by a licensed hazardous waste disposal company arranged by your institution.

Safe Handling Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **Sodium Ionophore III**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. sahpra.org.za [sahpra.org.za]
- 2. texashistory.unt.edu [texashistory.unt.edu]
- To cite this document: BenchChem. [Safeguarding Your Research: A Comprehensive Guide to Handling Sodium Ionophore III]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1682789#personal-protective-equipment-for-handling-sodium-ionophore-iii>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com